

N-Ethylphthalimide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethylphthalimide*

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Technical Guide: N-Ethylphthalimide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **N-Ethylphthalimide**, a key reagent and intermediate in organic synthesis. The document outlines its molecular characteristics, provides a detailed experimental protocol for its synthesis via the Gabriel pathway, and includes relevant safety and handling information.

Core Molecular Data

N-Ethylphthalimide is a phthalimide derivative characterized by an ethyl group attached to the nitrogen atom. Its fundamental molecular properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ NO ₂	[1]
Molecular Weight	175.19 g/mol	[1]
IUPAC Name	2-ethylisoindole-1,3-dione	
CAS Number	5022-29-7	[1]
Melting Point	73-77 °C	
Boiling Point	285 °C	
Density	1.249 g/cm ³	

Synthesis of N-Ethylphthalimide via Gabriel Synthesis

N-Ethylphthalimide is commonly synthesized through the Gabriel synthesis, a robust method for preparing primary amines that effectively avoids overalkylation.[2][3] The first stage of this synthesis involves the N-alkylation of phthalimide to produce the target N-alkylphthalimide intermediate.

Experimental Protocol

This protocol details the synthesis of **N-Ethylphthalimide** from potassium phthalimide and an ethyl halide (e.g., ethyl iodide or ethyl bromide).[4][5][6]

Materials:

- Phthalimide
- Potassium Hydroxide (KOH)
- Ethyl Iodide or Ethyl Bromide
- Ethanol (absolute)
- Distilled Water

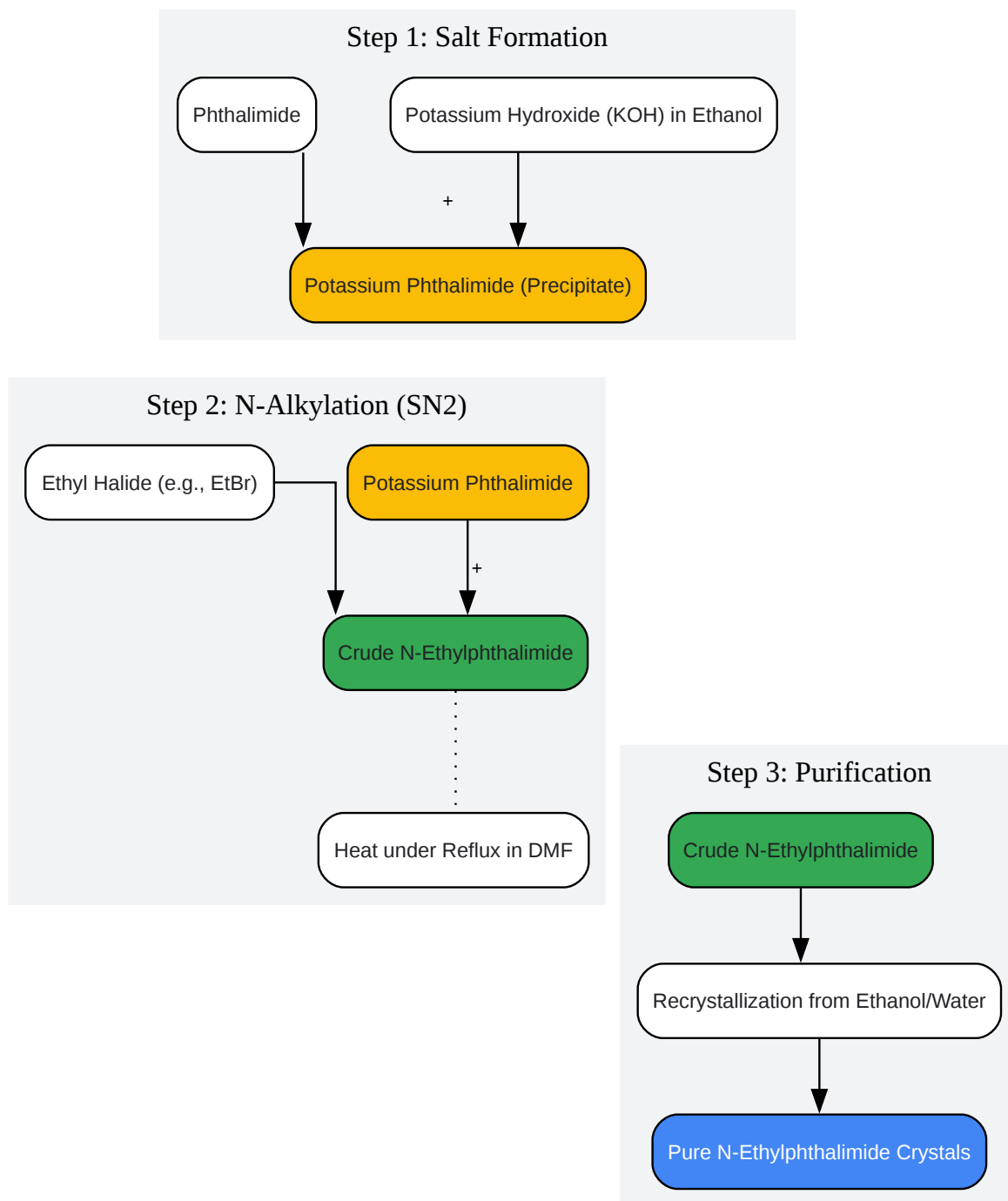
Procedure:

- Formation of Potassium Phthalimide:
 - Dissolve phthalimide in absolute ethanol in a round-bottom flask.
 - Separately, dissolve a stoichiometric equivalent of potassium hydroxide (KOH) in a minimal amount of absolute ethanol.
 - Slowly add the ethanolic KOH solution to the phthalimide solution while stirring.
 - The potassium salt of phthalimide will precipitate out of the solution. The reaction is an acid-base reaction where the hydroxide ion deprotonates the imide, forming a potent nucleophile.^[3]
 - The resulting precipitate, potassium phthalimide, can be isolated by filtration and washed with a small amount of cold ethanol.
- N-Alkylation:
 - Suspend the dried potassium phthalimide in a suitable solvent, such as dimethylformamide (DMF) or ethanol.
 - Add a stoichiometric equivalent of an ethyl halide (e.g., ethyl bromide or ethyl iodide) to the suspension.^[6]
 - Heat the reaction mixture under reflux for several hours. The reaction progress can be monitored using thin-layer chromatography (TLC).
 - This step proceeds via a nucleophilic substitution (S_N2) reaction, where the phthalimide anion attacks the electrophilic carbon of the ethyl halide, displacing the halide and forming **N-ethylphthalimide**.^{[3][6]}
- Isolation and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Pour the reaction mixture into cold water to precipitate the crude **N-Ethylphthalimide**.

- Collect the solid product by filtration and wash it thoroughly with water to remove any inorganic salts.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to yield white crystals of pure **N-Ethylphthalimide**.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the Gabriel synthesis of **N-Ethylphthalimide**.



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Caption: Workflow for the synthesis of **N-Ethylphthalimide**.

Subsequent Reactions

It is important to note that **N-Ethylphthalimide** is often an intermediate rather than an end product. It is frequently used to produce ethylamine. This is typically achieved by hydrazinolysis (reacting with hydrazine, NH_2NH_2) or by acidic or basic hydrolysis, which cleaves the phthalimide group to release the primary amine.^{[7][8][9]}

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- To cite this document: BenchChem. [N-Ethylphthalimide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b187813#n-ethylphthalimide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b187813#n-ethylphthalimide-molecular-weight-and-formula)

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